

Preparing Fto-IN-1 stock and working solutions

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Compound of Interest

Compound Name: *Fto-IN-1*

Cat. No.: *B10824874*

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Application Notes and Protocols for Fto-IN-1

Introduction

Fto-IN-1 is a small molecule inhibitor of the Fat Mass and Obesity-associated protein (FTO), the first identified N6-methyladenosine (m6A) RNA demethylase.[1][2] FTO is an Fe(II)- and 2-oxoglutarate-dependent oxygenase that plays a critical role in regulating gene expression by reversing m6A methylation on various RNA species.[3][4] Due to its involvement in numerous physiological and pathological processes, FTO has emerged as a significant therapeutic target. Elevated FTO activity is linked to obesity, metabolic disorders, and the progression of various cancers, including leukemia, breast cancer, and glioblastoma.[5] **Fto-IN-1** inhibits the demethylase activity of FTO with an IC₅₀ of less than 1 μ M, making it a valuable tool for investigating the biological functions of FTO and for preclinical research in oncology and metabolic diseases.

Chemical Properties and Solubility

Summarized below are the key chemical and physical properties for **Fto-IN-1** and its commonly used trifluoroacetate (TFA) salt form. The TFA salt form generally offers enhanced water solubility and stability.

Property	Fto-IN-1	Fto-IN-1 TFA
Molecular Formula	C ₁₈ H ₁₆ Cl ₂ N ₄ O ₂	C ₂₀ H ₁₇ Cl ₂ F ₃ N ₄ O ₄
Molecular Weight	391.25 g/mol	505.28 g/mol
CAS Number	2243944-92-3	2797619-81-7
Appearance	Solid	Solid
Solubility	DMSO: Soluble	DMSO: 50 mg/mL (98.96 mM) (Requires ultrasonic)
Water: Insoluble	Water: < 0.1 mg/mL (Insoluble)	

Note: Hygroscopic DMSO can significantly impact the solubility of the product; it is highly recommended to use newly opened DMSO.

Protocol 1: Preparation of Fto-IN-1 Stock Solution

This protocol describes the preparation of a high-concentration stock solution of **Fto-IN-1** (or its TFA salt) in DMSO. Stock solutions are crucial for accurate and repeatable experimental results.

Materials:

- **Fto-IN-1** powder (or **Fto-IN-1** TFA)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Ultrasonic bath (recommended for TFA salt)

Procedure:

- **Determine Required Mass:** Calculate the mass of **Fto-IN-1** powder required to achieve the desired stock concentration and volume. Use the formula: Mass (g) = Concentration (mol/L)

× Volume (L) × Molecular Weight (g/mol). Refer to the table below for quick calculations.

- **Weigh Compound:** Carefully weigh the calculated amount of **Fto-IN-1** powder in a sterile tube.
- **Add Solvent:** Add the appropriate volume of high-purity DMSO to the powder.
- **Dissolve Compound:** Vortex the solution thoroughly. If precipitation occurs or if dissolving the TFA salt, use an ultrasonic bath to facilitate complete dissolution.
- **Aliquot and Store:** To avoid repeated freeze-thaw cycles that can degrade the compound, dispense the stock solution into single-use aliquots in sterile cryovials.
- **Storage Conditions:** Store the aliquoted stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Stock Solution Preparation Table (for **Fto-IN-1** TFA, MW: 505.28 g/mol)

Desired Concentration	Volume	Mass of Fto-IN-1 TFA Required
1 mM	1 mL	0.505 mg
5 mL	2.526 mg	
5 mM	1 mL	2.526 mg
5 mL	12.632 mg	
10 mM	1 mL	5.053 mg
5 mL	25.264 mg	

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the DMSO stock solution into a final working concentration using cell culture medium for in vitro experiments.

Materials:

- **Fto-IN-1** stock solution (e.g., 10 mM in DMSO)
- Sterile, pre-warmed complete cell culture medium
- Sterile tubes for dilution

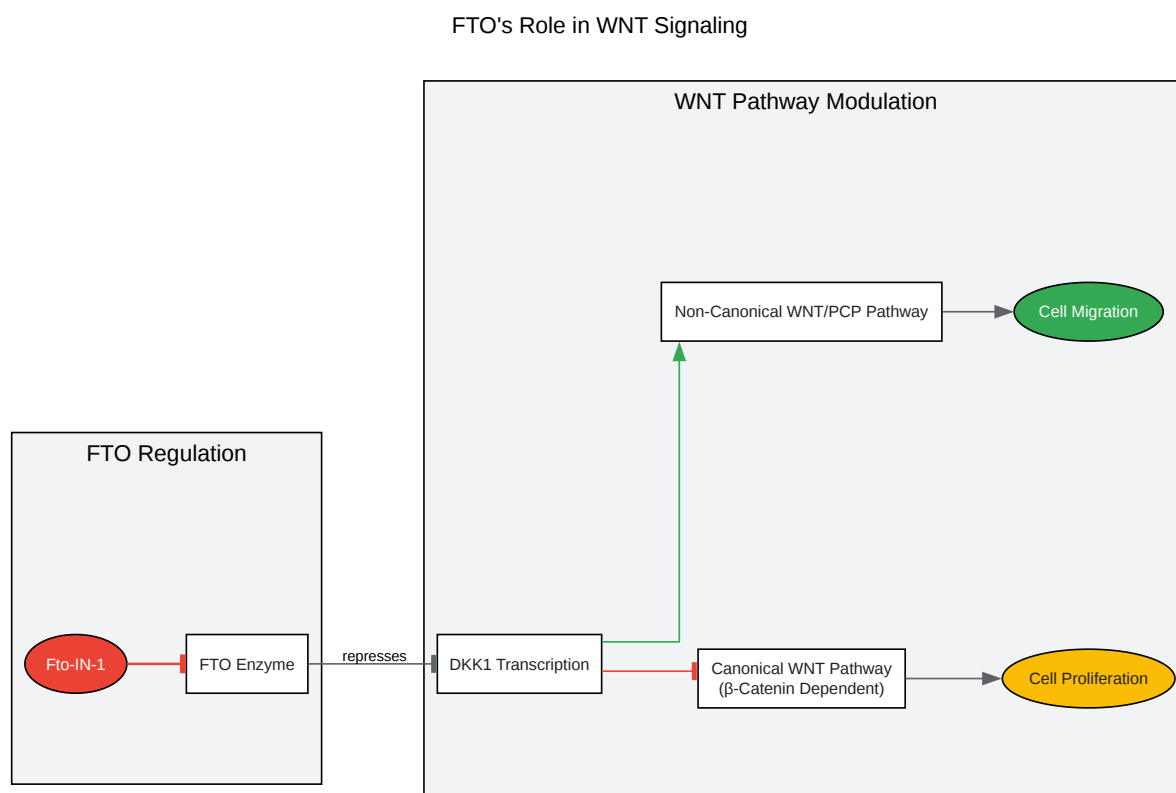
Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the **Fto-IN-1** stock solution at room temperature.
- Perform Serial Dilutions: It is recommended to perform serial dilutions rather than a single large dilution to ensure accuracy.
 - Example for 10 μ M final concentration from a 10 mM stock:
 - Step A (Intermediate Dilution): Dilute the 10 mM stock solution 1:100 in sterile culture medium to create a 100 μ M intermediate solution. (e.g., Add 5 μ L of 10 mM stock to 495 μ L of medium).
 - Step B (Final Dilution): Dilute the 100 μ M intermediate solution 1:10 in culture medium to achieve the final 10 μ M working concentration. (e.g., Add 100 μ L of 100 μ M solution to 900 μ L of medium).
- Vehicle Control: Prepare a vehicle control solution containing the same final concentration of DMSO as the highest concentration of **Fto-IN-1** used in the experiment. This is critical to distinguish the effects of the compound from the effects of the solvent.
- Immediate Use: Add the freshly prepared working solutions to your cell cultures immediately. Do not store diluted working solutions in culture medium.

FTO Signaling Pathway Modulation

FTO has been shown to regulate various signaling pathways. One notable mechanism involves its role at the branch point of canonical and non-canonical WNT signaling pathways. FTO can

regulate the expression of DKK1, an inhibitor of the canonical WNT pathway. Inhibition of FTO using **Fto-IN-1** can therefore modulate downstream WNT signaling events.



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Caption: FTO inhibition by **Fto-IN-1** derepresses DKK1, altering WNT signaling.

Experimental Protocol: Cell Viability (MTS) Assay

This protocol provides a method to determine the half-maximal inhibitory concentration (IC₅₀) of **Fto-IN-1** in a cancer cell line using a colorimetric MTS assay. **Fto-IN-1** has been shown to inhibit the viability of various cancer cell lines with IC₅₀ values in the low micromolar range.

Materials:

- Cancer cell line of interest (e.g., SCLC-21H)

- Complete culture medium
- 96-well clear-bottom cell culture plates
- **Fto-IN-1** stock solution (10 mM in DMSO)
- MTS reagent (e.g., CellTiter 96® AQueous One Solution)
- Humidified incubator (37°C, 5% CO₂)
- Microplate reader (absorbance at 490 nm)

Procedure:

- Cell Seeding:
 - Trypsinize and count cells.
 - Seed cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete culture medium.
 - Incubate the plate overnight at 37°C to allow for cell attachment.
- Compound Treatment:
 - Prepare serial dilutions of **Fto-IN-1** in complete culture medium. A suggested concentration range is 0.1 µM to 50 µM.
 - Include a "vehicle control" (DMSO at the same final concentration as the highest **Fto-IN-1** dose) and a "medium only" blank control.
 - Carefully remove the medium from the wells and add 100 µL of the prepared **Fto-IN-1** dilutions or controls.
- Incubation:
 - Incubate the plate for 72 hours at 37°C in a humidified 5% CO₂ incubator.
- MTS Assay:

- Add 20 μ L of MTS reagent directly to each well.
- Incubate the plate for 1-4 hours at 37°C, protected from light.
- Measure the absorbance at 490 nm using a microplate reader.
- Data Analysis:
 - Subtract the average absorbance of the "medium only" blank wells from all other readings.
 - Normalize the data to the vehicle control by setting the average absorbance of the vehicle control wells to 100% viability.
 - Calculate the percentage of cell viability for each **Fto-IN-1** concentration.
 - Plot the percent viability against the log of the **Fto-IN-1** concentration and use non-linear regression analysis (sigmoidal dose-response) to determine the IC₅₀ value.

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